

# Technical Support Center: Off-Target Movement and Drift of Triclopyr Formulations

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## Compound of Interest

Compound Name: *Triclopyr*

Cat. No.: *B129103*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive information, troubleshooting guides, and frequently asked questions (FAQs) regarding the off-target movement and drift of **triclopyr** formulations.

## Frequently Asked Questions (FAQs)

### Q1: What are the primary mechanisms of off-target movement for triclopyr herbicides?

A1: The two primary mechanisms of off-target movement for **triclopyr**, and herbicides in general, are particle drift and vapor drift.<sup>[1][2]</sup>

- **Particle Drift:** This occurs during the application process when physical spray droplets are carried by wind away from the intended target area.<sup>[3][4]</sup> Factors influencing particle drift include wind speed, nozzle type, spray pressure, and boom height.<sup>[5]</sup> Smaller droplets are more susceptible to being carried long distances by wind.
- **Vapor Drift:** This happens after the herbicide has been deposited on the target surface. The herbicide can volatilize, or turn into a gas, and then move off-target with air currents. This is particularly a concern with more volatile formulations and under conditions of high temperature and low humidity.

## Q2: What are the main formulations of triclopyr and how do they differ in their potential for off-target movement?

A2: **Triclopyr** is commonly available in two main formulations: **triclopyr** butoxyethyl ester (BEE) and **triclopyr** triethylamine salt (TEA).

- **Triclopyr** Butoxyethyl Ester (BEE): This is an ester formulation. Ester formulations of herbicides like **triclopyr** are known to be more volatile. This higher volatility increases the risk of vapor drift, especially in warmer weather.
- **Triclopyr** Triethylamine Salt (TEA): This is an amine salt formulation. Amine formulations are considered to be practically non-volatile and therefore have a much lower risk of vapor drift compared to ester formulations.

## Q3: What environmental factors influence the drift and volatility of triclopyr?

A3: Several environmental factors can significantly influence the off-target movement of **triclopyr**:

- **Temperature:** Higher temperatures increase the likelihood of volatilization, especially for the ester (BEE) formulation. It is often recommended to avoid applying ester formulations when temperatures are high.
- **Wind Speed and Direction:** High wind speeds increase the distance that spray droplets can be carried off-target (particle drift). It is crucial to apply herbicides when wind speeds are low and blowing away from sensitive areas.
- **Humidity:** Low relative humidity can cause spray droplets to evaporate more quickly, making them smaller and more susceptible to drift.
- **Temperature Inversions:** This atmospheric condition, where a layer of warm air traps cooler air near the ground, can lead to the lateral movement of fine spray particles and vapors over long distances.

## Q4: What are the typical symptoms of triclopyr drift damage on non-target plants?

A4: **Triclopyr** is a synthetic auxin herbicide, and drift damage symptoms are characteristic of this mode of action. Symptoms on sensitive broadleaf plants can include:

- Epinasty: Twisting, curling, and cupping of leaves and petioles.
- Strapping: Elongated and narrowed leaves with distorted margins.
- Stunted or distorted growth, particularly in new growth.
- Necrosis: Blackening and death of leaf tissue, often starting with new growth.
- Water-soaked appearance of leaves.

## Q5: Can triclopyr move off-target through mechanisms other than atmospheric drift?

A5: Yes, recent research has shown that off-target damage can occur through root exudation.

**Triclopyr** applied to a target plant can be exuded from its roots into the surrounding soil, where it can then be taken up by the roots of nearby non-target plants, causing injury.

## Data Presentation

Table 1: Comparison of Vapor Pressures for **Triclopyr** Formulations

Vapor pressure is a key indicator of a substance's tendency to volatilize. A higher vapor pressure corresponds to a greater potential for vapor drift.

Triclopyr Formulation	Vapor Pressure (mm Hg)	Volatility Potential
Triclopyr Butoxyethyl Ester (BEE)	$3.6 \times 10^{-6}$	Higher
Triclopyr Triethylamine Salt (TEA)	$<1 \times 10^{-6}$	Lower
Triclopyr Acid	$1.26 \times 10^{-6}$	Moderate

Note: Data sourced from multiple references. Values can vary slightly depending on the specific study and conditions.

## Experimental Protocols

### Protocol 1: Wind Tunnel Experiment for Assessing Herbicide Particle Drift

This protocol provides a generalized methodology for evaluating the particle drift of different **triclopyr** formulations in a controlled wind tunnel environment, based on principles outlined in various drift studies and standards like ASTM E2798.

Objective: To quantify and compare the downwind deposition of spray droplets from **triclopyr** BEE and TEA formulations under controlled wind speeds.

Materials:

- Low-speed wind tunnel with adjustable wind speed.
- Spray nozzle system mounted on a track to simulate application.
- Collection surfaces (e.g., Mylar sheets, filter paper, or glass slides) for capturing spray droplets.
- A fluorescent tracer dye to add to the spray solution for quantification.
- Fluorometer or other appropriate analytical instrument to measure the tracer concentration.
- **Triclopyr** BEE and TEA formulations.

- Water for preparing spray solutions.
- Anemometer to verify wind speed.

#### Methodology:

- Preparation:
  - Set up the wind tunnel with the desired wind speed (e.g., 3-10 mph).
  - Place the collection surfaces at various downwind distances from the spray nozzle (e.g., 1, 2, 5, 10, and 15 meters).
  - Prepare the spray solutions of **triclopyr** BEE and TEA at the desired concentrations, including the fluorescent tracer.
- Application:
  - Mount the selected spray nozzle on the track system.
  - Pressurize the spray system to the desired level.
  - Activate the wind tunnel and allow the airflow to stabilize.
  - Initiate the spray application, moving the nozzle along the track at a constant speed to simulate a field application.
- Sample Collection and Analysis:
  - After the application, carefully collect the deposition surfaces from each downwind location.
  - Extract the fluorescent tracer from each collector using a suitable solvent.
  - Analyze the concentration of the tracer in the solvent using a fluorometer.
- Data Analysis:

- Calculate the amount of spray deposited at each downwind distance for both **triclopyr** formulations.
- Compare the drift profiles of the BEE and TEA formulations to determine their relative particle drift potential under the tested conditions.

## Protocol 2: Field Study for Evaluating Off-Target Herbicide Movement

This protocol outlines a general approach for conducting a field study to assess the off-target movement of **triclopyr** formulations under real-world environmental conditions.

Objective: To evaluate the downwind deposition and potential for off-target injury from **triclopyr** BEE and TEA formulations in a field setting.

Materials:

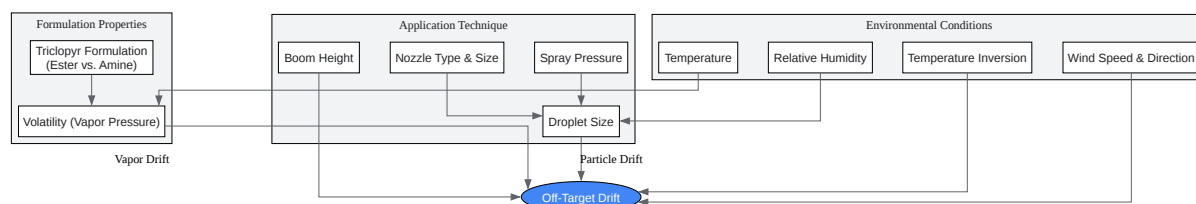
- Field sprayer with a boom.
- Sensitive indicator plants (e.g., soybeans, tomatoes, or other susceptible broadleaf species) in pots.
- Drift collection devices (e.g., air samplers, deposition plates).
- Meteorological station to record wind speed and direction, temperature, and relative humidity.
- **Triclopyr** BEE and TEA formulations.
- Analytical equipment (e.g., LC-MS/MS) for quantifying **triclopyr** residues in plant tissue and on collectors.

Methodology:

- Site Selection and Setup:
  - Choose a field site with a large, open area to allow for a clear downwind drift zone.

- Establish a spray plot and a downwind monitoring area.
- Place the potted sensitive indicator plants and drift collectors at various distances downwind from the edge of the spray plot (e.g., 5, 10, 20, 50 meters).
- Set up the meteorological station to continuously record weather data.
- Application:
  - Calibrate the field sprayer to deliver the desired application rate.
  - On a day with suitable and consistent wind conditions, apply the **triclopyr** BEE or TEA formulation to the designated spray plot.
  - Record all application parameters, including nozzle type, pressure, boom height, and travel speed.
- Data and Sample Collection:
  - During and after the application, collect the drift collection devices.
  - At specified time intervals after the application (e.g., 1, 3, 7, and 14 days), visually assess the indicator plants for symptoms of herbicide injury.
  - Collect tissue samples from the indicator plants for residue analysis.
- Analysis:
  - Analyze the drift collectors and plant tissue samples to quantify the amount of **triclopyr** deposited and absorbed at each downwind distance.
  - Correlate the observed plant injury with the measured deposition and residue levels.
  - Compare the results for the BEE and TEA formulations to assess their relative off-target movement and injury potential under field conditions.

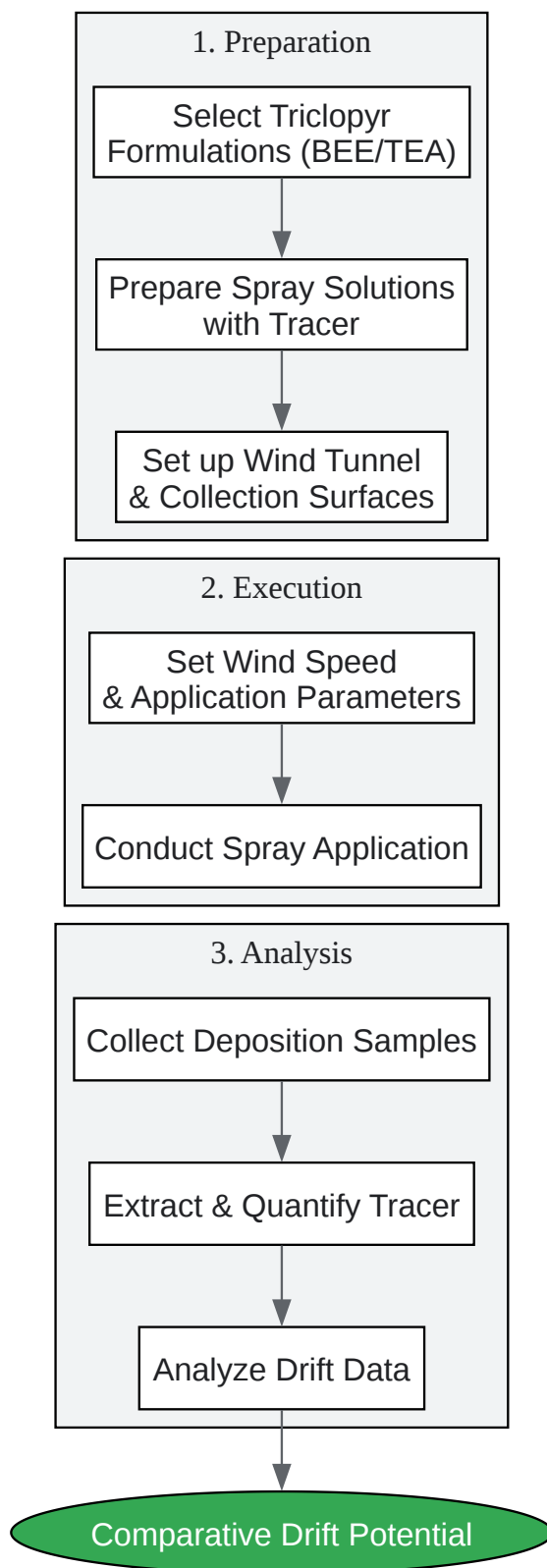
## Mandatory Visualization



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Caption: Factors influencing the off-target drift of **triclopyr** formulations.





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Caption: Generalized workflow for a wind tunnel-based herbicide drift study.

## Troubleshooting Guide

### Problem 1: Inconsistent or unexpectedly high drift measurements in wind tunnel experiments.

- Possible Cause: Fluctuations in wind speed or turbulence within the tunnel.
- Solution: Ensure the wind tunnel is properly calibrated and provides a stable, laminar airflow. Use an anemometer to verify wind speed before and during each experiment. Allow sufficient time for the airflow to stabilize before starting the application.
- Possible Cause: Inconsistent droplet size distribution from the nozzle.
- Solution: Check the spray nozzle for wear or blockage. Ensure the spray pressure is constant and accurately monitored throughout the application. Calibrate the nozzle to confirm its flow rate and droplet size spectrum under the experimental conditions.
- Possible Cause: Contamination of collection surfaces or samples.
- Solution: Handle collection surfaces with clean gloves and store them in sealed containers before and after the experiment. Use a rigorous cleaning protocol for all equipment between experimental runs with different formulations.

### Problem 2: Difficulty in visually assessing and quantifying off-target plant injury in field studies.

- Possible Cause: Symptoms may be subtle or mimic other plant stresses like nutrient deficiencies or diseases.
- Solution: Use a standardized rating scale for assessing injury symptoms. Have multiple, trained individuals independently rate the plants to reduce bias. Take high-quality photographs at each assessment point to document the progression of symptoms.
- Possible Cause: Environmental factors influencing plant growth and symptom expression.
- Solution: Include a set of untreated control plants at a location upwind of the application to differentiate between herbicide effects and other environmental stresses. Monitor and record

environmental conditions in the plant grow-out area.

### Problem 3: Low or no detection of triclopyr residues in plant tissue samples despite visible injury.

- Possible Cause: Delay in sample collection. Herbicides can degrade within the plant over time.
- Solution: Collect plant tissue samples as soon as possible after symptoms appear. Follow a consistent sampling protocol, such as collecting the newest growth where the herbicide is likely to accumulate.
- Possible Cause: Improper sample storage and handling.
- Solution: Freeze plant samples immediately after collection to prevent further degradation of the herbicide. Ship samples to the analytical laboratory on dry ice. Ensure the laboratory uses a validated analytical method with a sufficiently low limit of detection.

### Problem 4: Suspected vapor drift from an ester formulation application.

- Possible Cause: Application during high temperatures and/or low humidity.
- Solution: To mitigate this in future experiments, avoid applying ester formulations when temperatures are high (e.g., above 85°F) or are predicted to rise significantly after the application. Consider using the less volatile amine (TEA) formulation in warmer conditions.
- Possible Cause: Presence of a temperature inversion.
- Solution: Avoid applications during early morning or late evening when temperature inversions are more likely to occur. Use smoke or a weather station that measures temperature at different heights to check for the presence of an inversion before application.

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